Safety and Toxicity Profile of PLS-123: A Technical Overview

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*PLS-123*	
Cat. No.:	*B610135*	*Get Quote*

Disclaimer: The designation "**PLS-123**" does not correspond to a publicly recognized therapeutic agent in the available scientific literature and clinical trial databases. This technical guide has been developed based on the hypothesis that "**PLS-123**" is an internal or alternative identifier for a CD123-targeting therapeutic, with a focus on Mipletamig, a clinical-stage CD123 x CD3 bispecific antibody, as a representative example. The information herein is a synthesis of publicly available data on Mipletamig and general knowledge of the safety and toxicity considerations for CD123-directed immunotherapies.

This guide is intended for researchers, scientists, and drug development professionals, providing an in-depth overview of the non-clinical and clinical safety and toxicity profile of CD123-targeting agents, with specific data presented for Mipletamig where available.

Introduction to CD123 as a Therapeutic Target

CD123, the alpha subunit of the interleukin-3 receptor (IL-3Rα), is a compelling target for hematologic malignancies. It is highly expressed on the surface of cancer cells in a variety of leukemias, including acute myeloid leukemia (AML), and is particularly abundant on leukemic stem cells[1][2][3]. In contrast, its expression on normal hematopoietic stem and progenitor cells is significantly lower, offering a potential therapeutic window for targeted therapies[2][4]. Various therapeutic modalities targeting CD123 are in development, including antibody-drug conjugates (ADCs), bispecific antibodies, and CAR-T cells[2].

Mipletamig is a first-in-class CD123 x CD3 bispecific antibody designed to redirect a patient's T-cells to identify and eliminate CD123-expressing leukemic cells[1][5]. It is being investigated

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in the RAINIER trial, a Phase 1b/2 study in combination with venetoclax and azacitidine for newly diagnosed AML patients who are not candidates for intensive chemotherapy[1].

Non-Clinical Safety and Toxicology

Detailed non-clinical toxicology reports for Mipletamig are not publicly available. However, preclinical studies with other CD123-targeting agents have been conducted. For instance, preclinical toxicology studies in cynomolgus monkeys with a different anti-CD123 antibody (CSL360) at doses up to 100 mg/kg weekly for four weeks showed no treatment-related adverse effects on clinical signs, hematology, clinical chemistry, or histopathology[6].

On-target, off-tumor toxicity is a primary concern for CD123-directed therapies. The expression of CD123 on normal hematopoietic progenitor cells raises the risk of myelosuppression[4]. Additionally, potential vascular toxicity has been noted, as some studies have reported CD123 upregulation on endothelial cells, which could lead to vascular leakiness[4].

Representative Preclinical Toxicology Experimental Protocol

Below is a generalized protocol for a non-human primate toxicology study of a bispecific antibody targeting CD123, based on industry standards.

Objective: To evaluate the safety, toxicity, and toxicokinetics of a CD123 x CD3 bispecific antibody in cynomolgus monkeys following repeated intravenous administration.

Methodology:

- Test System: Naive, healthy cynomolgus monkeys (Macaca fascicularis), socially housed, with an age range of 2-4 years.
- Groups:
  - Group 1: Vehicle control (e.g., phosphate-buffered saline), administered intravenously.
  - Group 2: Low dose of the bispecific antibody.
  - Group 3: Mid dose of the bispecific antibody.

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- Group 4: High dose of the bispecific antibody.

- Dosing Regimen: Intravenous infusion once weekly for a duration of 4 weeks, followed by a 4-week recovery period for a subset of animals.

- Endpoints and Assessments:
  - Clinical Observations: Daily general health and cage-side observations.
  - Body Weight and Food Consumption: Measured weekly.
  - Ophthalmoscopy: Performed pre-study and at the end of the treatment and recovery periods.
  - Electrocardiography (ECG): Performed pre-study and at multiple timepoints post-dose.
  - Clinical Pathology:
    - Hematology: Complete blood counts with differential, reticulocytes, and coagulation panels.
    - Clinical Chemistry: Standard panel including liver function tests (ALT, AST, ALP, bilirubin), renal function tests (BUN, creatinine), electrolytes, and proteins.
    - Cytokine Monitoring: Serum levels of key cytokines (e.g., IL-6, TNF-α, IFN-γ) to be measured, especially after the first dose.
  - Pharmacokinetics/Toxicokinetics (PK/TK): Blood samples collected at specified time points to determine the concentration of the bispecific antibody.
  - Immunogenicity: Assessment of anti-drug antibodies (ADAs).
  - Anatomic Pathology:
    - Full necropsy with gross pathological examination.
    - Organ weights.
    - Histopathological examination of a comprehensive list of tissues.

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Clinical Safety and Toxicity Profile of Mipletamig

The clinical safety profile of Mipletamig is being evaluated in the RAINIER trial. Publicly reported data from this trial highlight a generally well-tolerated profile, particularly the absence of a key toxicity associated with T-cell engaging therapies[7][8].

Key Safety Findings from the RAINIER Trial

- Cytokine Release Syndrome (CRS): A significant finding is that 100% of treated patients across multiple cohorts have remained free of cytokine release syndrome[7][8][9]. This favorable safety profile is attributed to the proprietary CRIS-7-derived CD3 binding domain of Mipletamig, which is designed to reduce the likelihood and severity of CRS[5][8][10].

- Dose-Limiting Toxicities (DLTs): No dose-limiting toxicities have been observed in the trial to date, even at the highest doses tested[1][5][10][11].

- Most Common Adverse Events: The most frequently reported adverse events were infusion-related reactions and hematologic events[7][8]. These are considered consistent with expectations for this patient population and therapeutic class[7][8].

Quantitative Summary of Adverse Events

While specific percentages for all adverse events are not available in the public domain, the following table summarizes the key reported safety outcomes for Mipletamig from the RAINIER trial.

Adverse Event Category	Incidence/Severity	Citation(s)
Cytokine Release Syndrome (CRS)	0% incidence reported across all cohorts to date.	[7][8][9]
Dose-Limiting Toxicities (DLTs)	None observed to date.	[1][5][10][11]
Most Common Adverse Events	Infusion-related reactions and hematologic events. Specific grades and frequencies are not detailed in reports.	[7][8]

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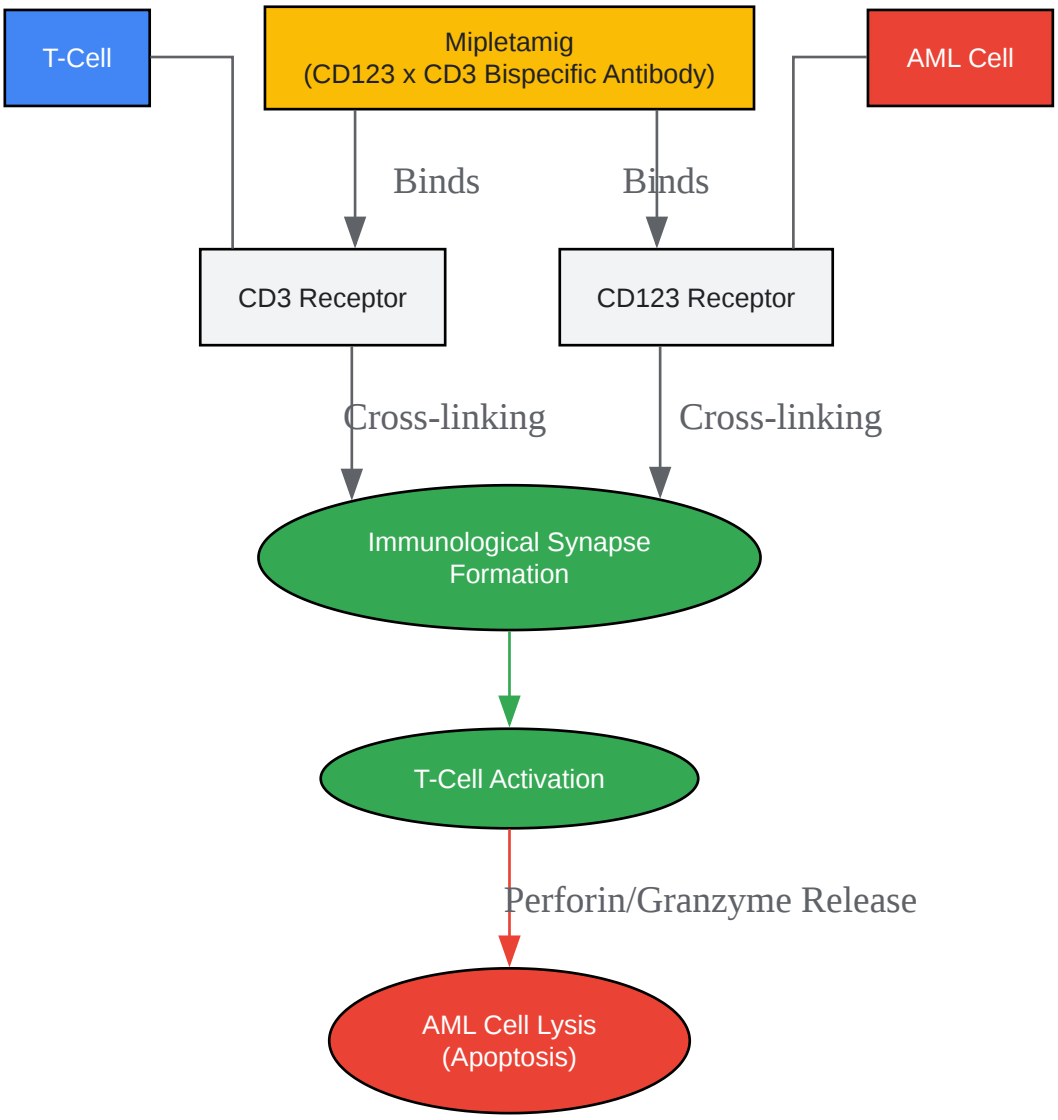
Signaling Pathways and Mechanism of Action

Mipletamig functions by physically linking T-cells to CD123-expressing cancer cells. This forced proximity leads to T-cell activation and subsequent lysis of the malignant cells.



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Caption: Mechanism of action for a CD123 x CD3 bispecific antibody.

Clinical Trial Protocol and Workflow

The RAINIER trial is a Phase 1b/2, multi-center, open-label study designed to assess the safety and efficacy of Mipletamig in combination with standard-of-care agents.

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Representative Phase 1b/2 Clinical Trial Protocol

Primary Objectives:

- To determine the safety and tolerability of Mipletamig in combination with azacitidine and venetoclax.
- To establish the recommended Phase 2 dose (RP2D).

Secondary Objectives:

- To evaluate the preliminary anti-leukemic activity (e.g., overall response rate, complete remission rate).
- To characterize the pharmacokinetic profile of Mipletamig.

Key Eligibility Criteria:

- Adults aged 18 or older with newly diagnosed AML.
- Ineligible for intensive induction chemotherapy.

Study Design:

- Phase 1b (Dose Optimization): Sequential dose-escalation cohorts to evaluate safety and determine the RP2D.
- Phase 2 (Expansion): Enrollment of a larger cohort of patients at the RP2D to further evaluate efficacy and safety.

Treatment Plan:

- 28-day treatment cycles.
- Mipletamig administered in combination with azacitidine and venetoclax.

Clinical Trial Workflow Diagram

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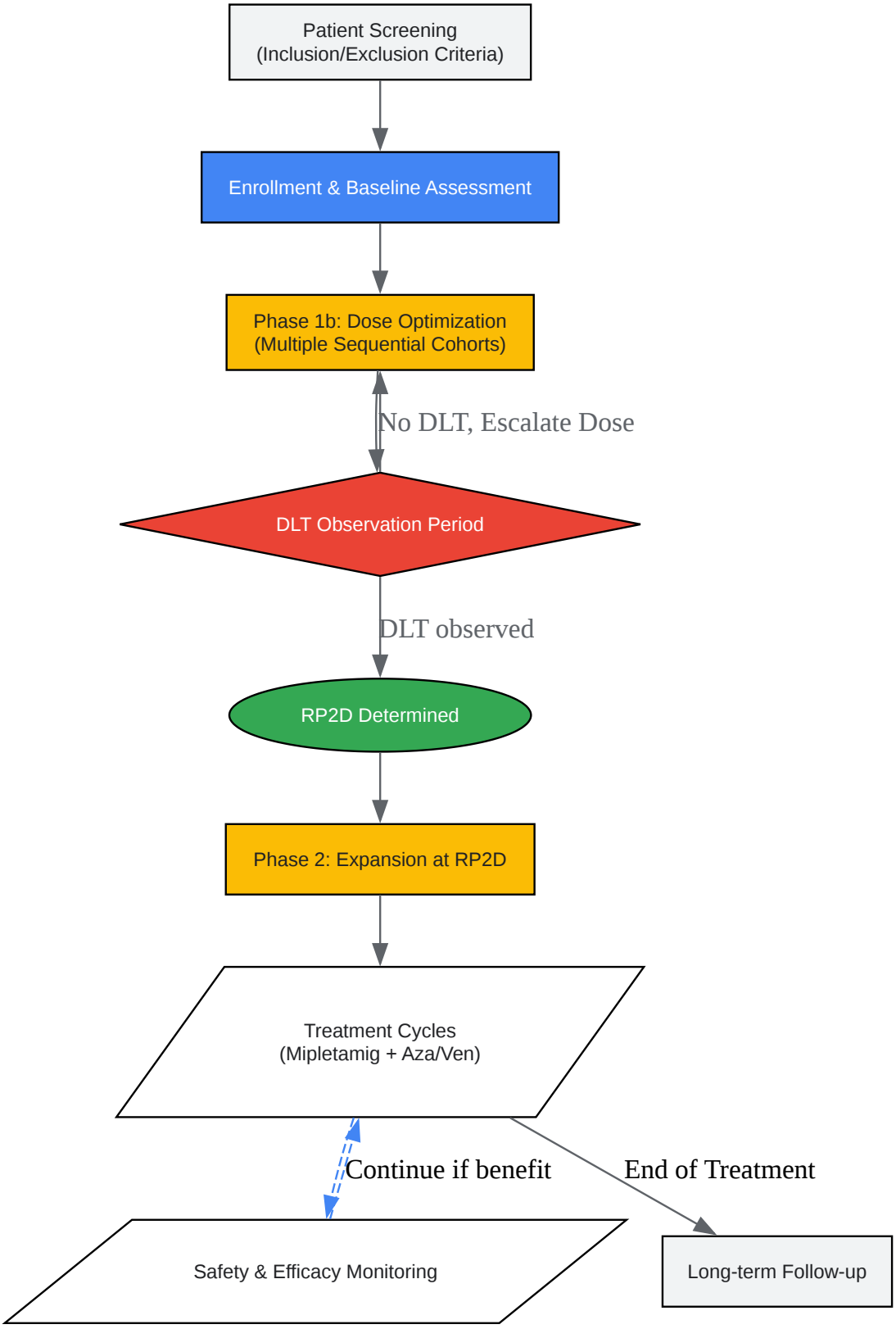

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Caption: Generalized workflow for a Phase 1b/2 clinical trial.

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Conclusion

Based on available data for the representative molecule Mipletamig, the safety and toxicity profile of a CD123 x CD3 bispecific agent like "**PLS-123**" appears promising, particularly with regard to the mitigation of cytokine release syndrome. The most common toxicities are infusion-related reactions and manageable hematologic events. As with all CD123-targeting therapies, on-target effects on normal hematopoietic cells remain a key area for continued monitoring. Further data from ongoing and future clinical trials will be essential to fully characterize the long-term safety and therapeutic potential of this class of molecules.

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- To cite this document: BenchChem. [Safety and Toxicity Profile of PLS-123: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610135#pls-123-safety-and-toxicity-profile]

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